

DMPS Challenge Test Protocol for Heavy Metal Assessment: Application Notes and Protocols

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Compound of Interest

Compound Name: *2,3-Dimercapto-1-propanesulfonic acid*

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Introduction

The **2,3-dimercapto-1-propanesulfonic acid** (DMPS) challenge test is a valuable diagnostic tool for assessing the body burden of certain heavy metals, particularly mercury and arsenic.^[1] ^[2]^[3] DMPS is a water-soluble chelating agent that forms stable complexes with heavy metals, facilitating their excretion through the urine.^[2]^[3]^[4] This application note provides detailed protocols for the DMPS challenge test, guidelines for data interpretation, and an overview of the underlying cellular mechanisms of heavy metal toxicity and chelation.

The test involves collecting a baseline urine sample before administering DMPS, followed by a timed urine collection after administration.^[2] By comparing the levels of heavy metals in the pre- and post-provocation urine samples, researchers can estimate the body's mobilizable pool of these toxic elements.^[2]^[5] It is important to note that the DMPS challenge test is a provocative test and its interpretation requires careful consideration of the patient's clinical history, exposure sources, and symptoms.^[5]^[6] The American College of Medical Toxicology has expressed concerns about the lack of established reference ranges for provoked samples and the potential for misinterpretation.^[6]^[7]

Data Presentation

The quantitative data from a DMPS challenge test should be presented in a clear and structured format to allow for easy comparison of pre- and post-provocation urinary excretion levels. Results are typically reported in micrograms of metal per gram of creatinine ($\mu\text{g/g}$ creatinine) to account for variations in urine dilution.[\[1\]](#)

Table 1: Example of Pre- and Post-DMPS Urinary Heavy Metal Excretion (Oral Administration)

Metal	Pre-DMPS ($\mu\text{g/g}$ creatinine)	Post-DMPS ($\mu\text{g/g}$ creatinine)	Fold Increase
Mercury (Hg)	1.1	6.3	5.7
Lead (Pb)	<1.0	4.3	-
Arsenic (As)	5.2	25.8	5.0

Note: Data presented here is illustrative and based on findings from various studies.[\[1\]](#)[\[5\]](#)
Actual results will vary depending on the individual's exposure and metabolic factors.

Table 2: Comparison of Heavy Metal Mobilization by Different Chelating Agents

Metal	Pre-Provocation ($\mu\text{g/g}$ creatinine)	Post-DMSA (30 mg/kg oral) ($\mu\text{g/g}$ creatinine)	Post-DMPS (3 mg/kg IV) ($\mu\text{g/g}$ creatinine)
Mercury (Hg)	1.9	33.0	-
Lead (Pb)		13.0	4.3
Cadmium (Cd)	0.5	0.2	-

Source: Adapted from Crinnion, W. J. (2009). The Benefit of Pre- and Post- challenge Urine Heavy Metal Testing: Part 2. Alternative Medicine Review, 14(2), 103-108.[\[1\]](#) This table highlights that different chelating agents have varying affinities for different metals.

Experimental Protocols

Patient Preparation

Proper patient preparation is crucial for accurate and reliable results.

- Dietary Restrictions: Patients should avoid consuming fish and seafood for at least one week prior to the test due to their potential to contain high levels of mercury.[8]
- Supplement and Medication Review: Multivitamin and mineral supplements should be discontinued 24-48 hours before and during the test, as they can interfere with the results.[8] All non-essential medications should be reviewed by a qualified healthcare professional.
- Fasting: For oral administration of DMPS, an overnight fast is recommended to ensure optimal absorption.[2]
- Hydration: Patients should be well-hydrated before and during the test to ensure adequate urine output.

Protocol 1: Oral DMPS Challenge Test

- Baseline Urine Collection (Pre-Provocation):
 - The patient should collect a first-morning, mid-stream urine sample in a sterile container. This sample serves as the baseline measurement of heavy metal excretion.
- DMPS Administration:
 - Administer DMPS orally at a dose of 10 mg/kg of body weight.[8] A common adult dose is 300-500 mg.[8][5]
- Post-Provocation Urine Collection:
 - Following DMPS administration, the patient should collect all urine for a specified period, typically 6 hours.[8][5] The peak excretion of DMPS-metal complexes occurs within the first few hours.[2]
- Sample Handling and Analysis:
 - The total volume of the collected urine should be recorded.

- Aliquots from both the pre- and post-provocation samples should be sent to a qualified laboratory for heavy metal analysis using methods such as inductively coupled plasma mass spectrometry (ICP-MS).

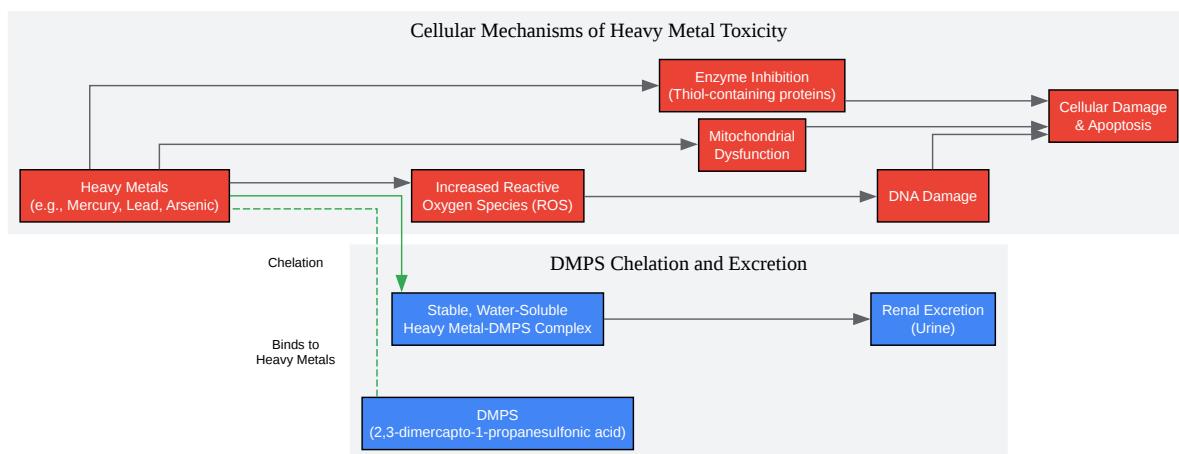
Protocol 2: Intravenous (IV) DMPS Challenge Test

- Baseline Urine Collection (Pre-Provocation):
 - Follow the same procedure as for the oral challenge test.
- IV DMPS Administration:
 - A qualified healthcare professional should administer DMPS intravenously at a dose of 3 mg/kg of body weight.^[1] The infusion should be given slowly over 15-20 minutes.
- Post-Provocation Urine Collection:
 - Collect all urine for a 6-hour period following the IV administration.
- Sample Handling and Analysis:
 - Follow the same procedures as for the oral challenge test.

Contraindications and Adverse Effects

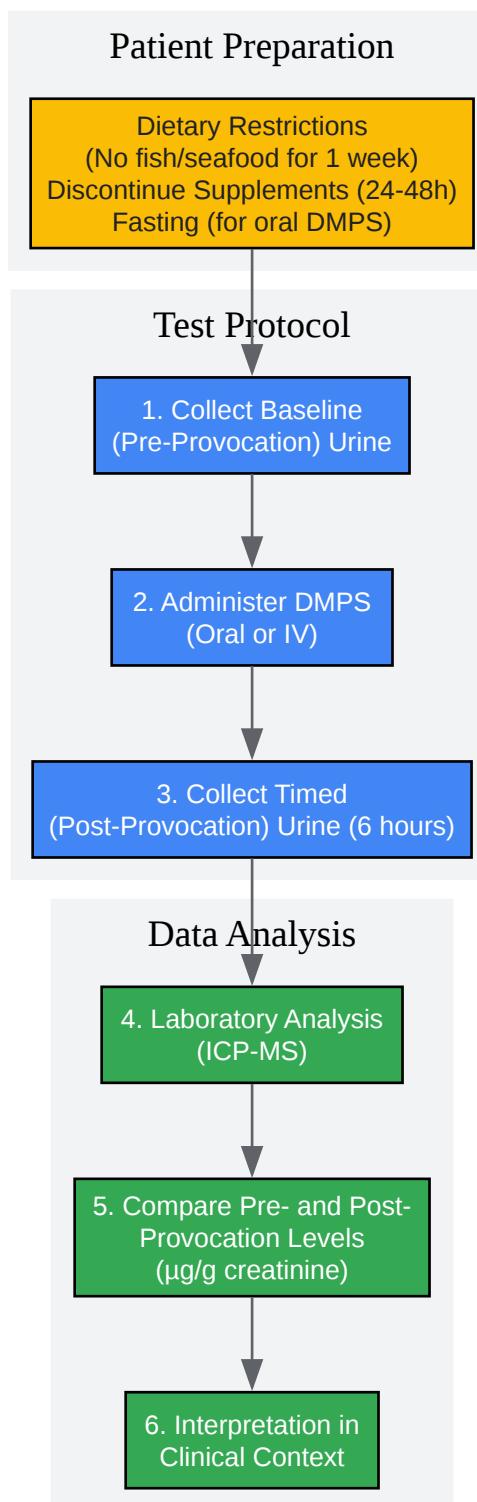
- Contraindications: The DMPS challenge test should not be performed in individuals with severe renal impairment, as DMPS and the metal complexes are excreted by the kidneys.^[3] ^[9] It is also contraindicated in individuals with a known hypersensitivity to DMPS.
- Adverse Effects: Side effects are generally mild and infrequent but may include skin reactions, nausea, and dizziness.^[10] Rapid intravenous infusion can cause hypotension.^[10] As DMPS can also bind to essential minerals like zinc and copper, long-term chelation therapy may require monitoring and supplementation of these nutrients.^[11]

Mandatory Visualization Signaling Pathways and Experimental Workflows



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Caption: Cellular pathways of heavy metal toxicity and the mechanism of DMPS chelation.



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Caption: Workflow of the DMPS Challenge Test for heavy metal assessment.

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